Fmoc-4-(2-methylphenyl)-D-phenylalanine SPPS protocol

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Compound of Interest

Compound Name:	*Fmoc-4-(2-methylphenyl)-D-phenylalanine*
Cat. No.:	*B12092802*

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Application Note: High-Fidelity SPPS Incorporation of **Fmoc-4-(2-methylphenyl)-D-phenylalanine**

Executive Summary & Molecule Profile

The Challenge: **Fmoc-4-(2-methylphenyl)-D-phenylalanine** is a non-canonical, hydrophobic, and sterically demanding amino acid.[1] It belongs to the Biphenylalanine (Bip) family.[1] The presence of a methyl group at the ortho position of the distal phenyl ring (the 2-position of the biphenyl system) introduces a significant torsional twist between the two phenyl rings to minimize steric clash.

Implications for SPPS:

- Steric Shielding: This "twisted" biphenyl moiety creates a hydrophobic umbrella that shields the

  -amine after deprotection.[1] Coupling the subsequent amino acid onto this residue is the rate-limiting step and prone to failure (deletion sequences).

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- Aggregation: The high hydrophobicity promotes on-resin aggregation, leading to truncated peptides.[1]

- Chiral Integrity: As a D-amino acid, maintaining enantiomeric purity is critical.[1] Over-activation or prolonged exposure to strong bases (like DBU) can induce racemization.[1]

Pre-Synthesis Considerations

A. Resin Selection

Do not use standard Polystyrene (PS) resins if the peptide is >10 residues.[1] The hydrophobic collapse of the biphenyl group inside the PS matrix is a primary cause of failure.

- Recommended:ChemMatrix® (PEG-PS) or Tentagel® S RAM.[1] These resins swell better in both polar (DMF) and non-polar (DCM) solvents, allowing the bulky side chain to solvate freely.

- Loading: Keep loading low (0.2 – 0.4 mmol/g) to prevent steric crowding between growing chains.[1]

B. Solvent Strategy: The "Binary Blend"

Standard DMF is often insufficient to solvate the biphenyl core.

- Primary Solvent: N-Methyl-2-pyrrolidone (NMP) is superior to DMF for hydrophobic sequences.[1]

- Alternative: If NMP is unavailable, use a Binary Solvent System: DMF/DCM (1:1 v/v) for all coupling and washing steps involving this residue.[1] The DCM component helps solvate the hydrophobic aromatic rings.

Detailed Experimental Protocol

Phase 1: Coupling Fmoc-D-Bip(2-Me)-OH to the Resin

Since the carboxylic acid is relatively accessible, this step is less sterically demanding than the subsequent step.[1] However, we prioritize preventing racemization.

Reagents:

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- Amino Acid: **Fmoc-4-(2-methylphenyl)-D-phenylalanine** (3.0 eq)[1]
- Activator: DIC (Diisopropylcarbodiimide) (3.0 eq)[1]
- Additive: Oxyma Pure (Ethyl cyano(hydroxyimino)acetate) (3.0 eq)[1]
- Solvent: NMP or DMF/DCM (1:1).[1]

Procedure:

- Dissolve the amino acid and Oxyma Pure in the minimum volume of solvent.
- Add DIC immediately prior to adding to the resin.[1]
- Reaction: Shake at Room Temperature for 60–90 minutes.
  - Note: Avoid microwave heating for this specific coupling to minimize D-to-L racemization risk.[1]
- Monitoring: Perform a Kaiser Test. If not colorless, re-couple using HATU (2.9 eq) / HOAt (3.0 eq) / TMP (Collidine) (6.0 eq) for 45 mins. Avoid DIEA if possible to protect chirality.

Phase 2: Deprotection

The bulky side chain does not inhibit Fmoc removal, but it traps the dibenzofulvene byproduct.

- Reagent: 20% Piperidine in DMF (containing 0.1M HOBt to suppress aspartimide formation if Asp is present).
- Cycles:
  - Treatment 1: 3 minutes (Flow wash).[1]
  - Treatment 2: 10 minutes (Batch shake).
- Critical Wash: Wash 5x with DMF, then 3x with DCM, then 3x with DMF. The DCM washes are crucial to remove hydrophobic adducts stuck to the biphenyl resin matrix.

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Phase 3: Coupling the NEXT Amino Acid (The Bottleneck)

This is the most critical step. The N-terminus is now shielded by the 2-methylbiphenyl "umbrella".

Reagents:

- Incoming Amino Acid: 5.0 eq.
- Activator: HATU (4.9 eq).[1]
- Base: HOAt (5.0 eq) + DIEA (10 eq).
  - Why HOAt? The 7-aza group aids in "proton shuttling," accelerating coupling in sterically hindered environments better than HOBt.

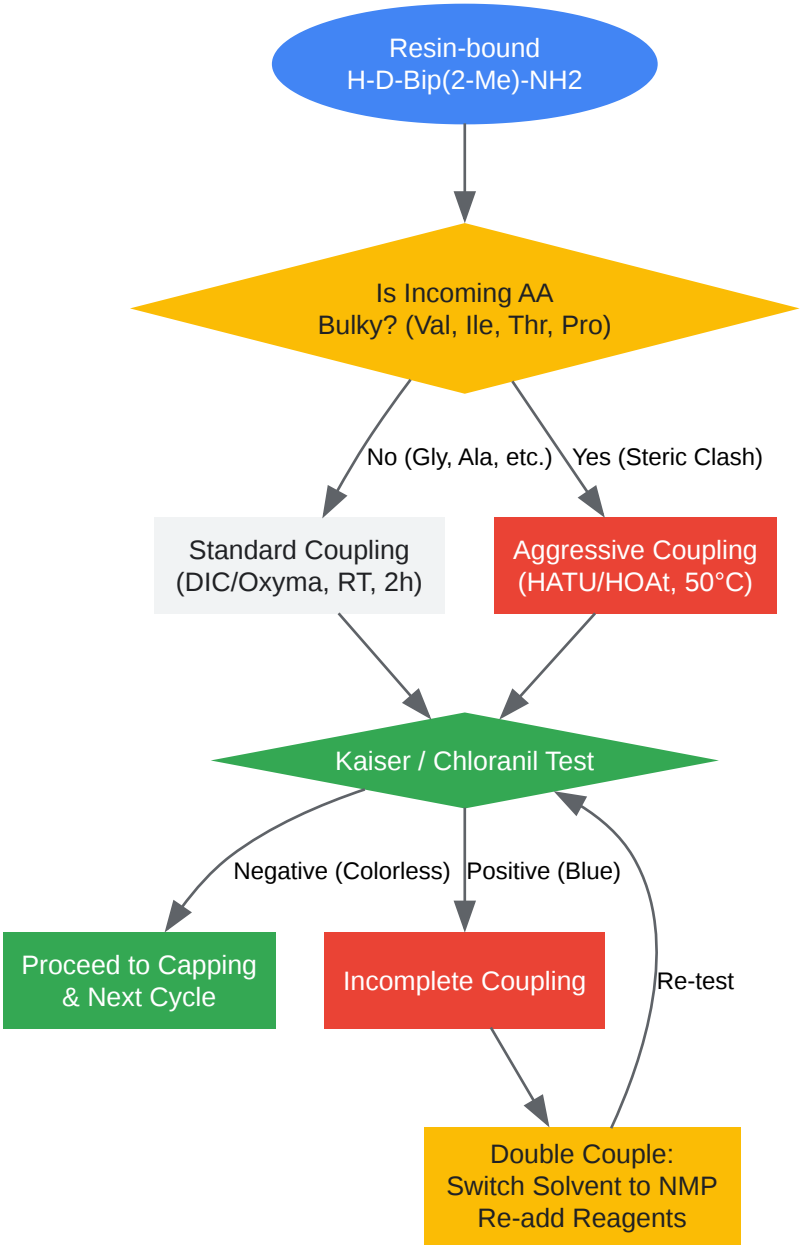
Procedure:

- Pre-activation: Dissolve AA, HATU, and HOAt in NMP.[1] Add DIEA. Let stand for 30 seconds (do not over-activate).
- Reaction: Add to resin.
  - Microwave (Preferred): 75°C for 5 minutes (for standard AAs) or 50°C for 10 minutes (for Cys/His).[1]
  - Manual (No Microwave): 50°C (water bath) for 60 minutes, OR Room Temp for 3 hours with Double Coupling.
- Capping (Mandatory): After this step, cap unreacted amines with Acetic Anhydride/Pyridine (1:1 in DMF) to prevent deletion sequences.[1]

Visualization: The Steric Bottleneck Workflow

The following diagram illustrates the critical decision path for the "Next Residue" coupling, which is the most common point of failure.

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Caption: Decision logic for coupling the subsequent amino acid onto the sterically hindered Fmoc-D-Bip(2-Me) residue.

Quantitative Data & Troubleshooting

Table 1: Coupling Efficiency Comparison for Biphenyl Derivatives

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Coupling Reagent	Base	Temperature	Racemization Risk	Yield (Next AA)	Recommendation
HBTU / HOBt	DIEA	25°C	Low	< 60%	Not Recommended
HATU / HOAt	DIEA	25°C	Moderate	85%	Good for manual
HATU / HOAt	DIEA	60°C	High (for Cys/His)	> 98%	Best for Yield
DIC / Oxyma	None	50°C	Very Low	95%	Best for Chirality

Troubleshooting Guide:

- Issue: Kaiser test is positive after double coupling.
  - Root Cause:[1][2] The amine is buried in the hydrophobic core of the resin/peptide aggregate.
  - Solution: Perform a "Magic Mixture" wash (DCM/MeOH/DIEA 80:15:5) to swell the resin, then wash with NMP, then try a final coupling with PyAOP (7-azabenzotriazol-1-yloxy)tripyrrolidinophosphonium hexafluorophosphate).[1]
- Issue: Mass Spec shows M+12 or M+14 peaks.
  - Root Cause:[1][2][3] Methylene insertion or methylation.[1] Rare, but check solvent purity (avoid old DMF). More likely, M+56 (t-Butyl) if scavenging was poor.[1]

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